

cis-Benzyl 3-hydroxycyclobutylcarbamate CAS number 1403766-86-8

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Compound of Interest

Compound Name: *cis-Benzyl 3-hydroxycyclobutylcarbamate*

Cat. No.: B3021938

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Technical Guide: cis-Benzyl 3-hydroxycyclobutylcarbamate

CAS Number: 1403766-86-8

For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-Benzyl 3-hydroxycyclobutylcarbamate is a carbamate derivative containing a cyclobutane ring. Carbamates are a class of organic compounds that are structurally related to esters and amides. The presence of both a hydroxyl group and a carbamate functional group on a strained cyclobutane ring makes this molecule an interesting building block for organic synthesis, particularly in the development of novel pharmaceutical agents. This document provides a summary of the available technical information for this compound.

Chemical and Physical Properties

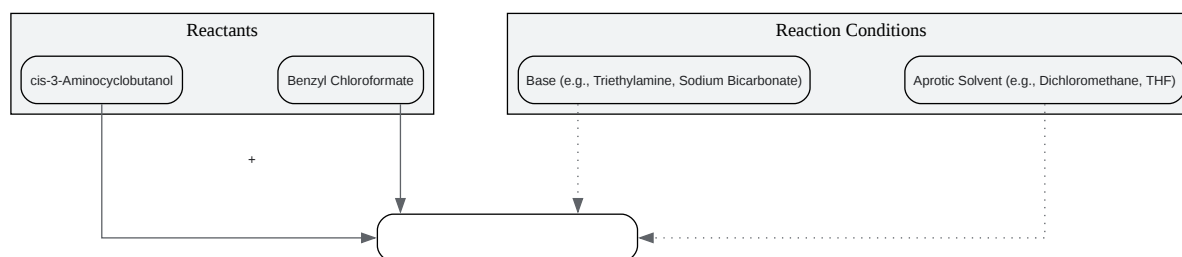
While extensive peer-reviewed data for this specific compound is limited, information from various chemical suppliers provides the following properties.

Property	Value
Molecular Formula	C ₁₂ H ₁₅ NO ₃
Molecular Weight	221.25 g/mol
Appearance	Solid
Purity	≥95% to 98% min (Varies by supplier)
Storage Conditions	Sealed in a dry environment at 2-8°C
SMILES	O=C(OCC1=CC=CC=C1)N[C@H]2C--INVALID-LINK--C2
InChI Key	BCFMGQOQYWGLIL-PHIMTYICNA-N

Synthesis

A specific, detailed experimental protocol for the synthesis of **cis-Benzyl 3-hydroxycyclobutylcarbamate** is not readily available in published literature. However, a general synthetic approach for the formation of benzyl carbamates from a primary amine involves the reaction of the amine with benzyl chloroformate in the presence of a base.

A plausible synthetic route starting from cis-3-aminocyclobutanol is depicted below.



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